

Application of Gaviscon in Pediatric Gastroesophageal Reflux Studies: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gaviscon

Cat. No.: B1233894

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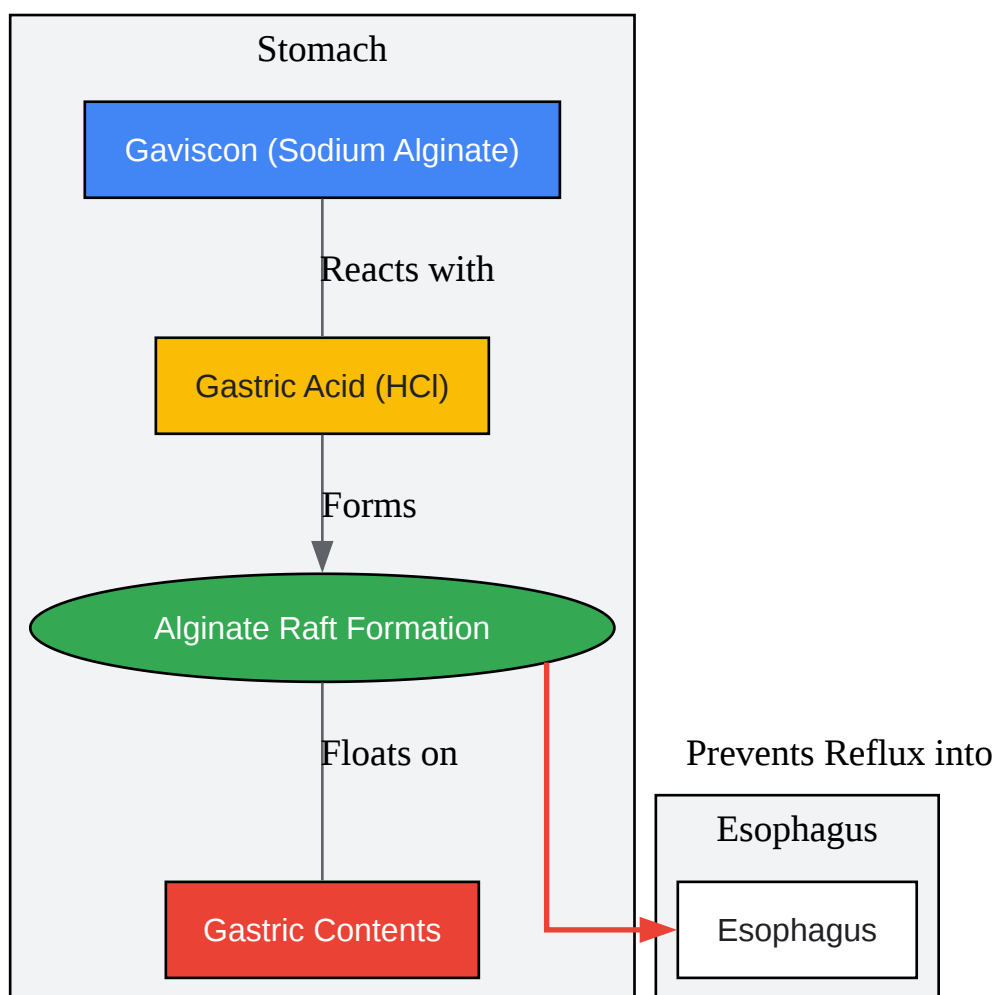
Introduction

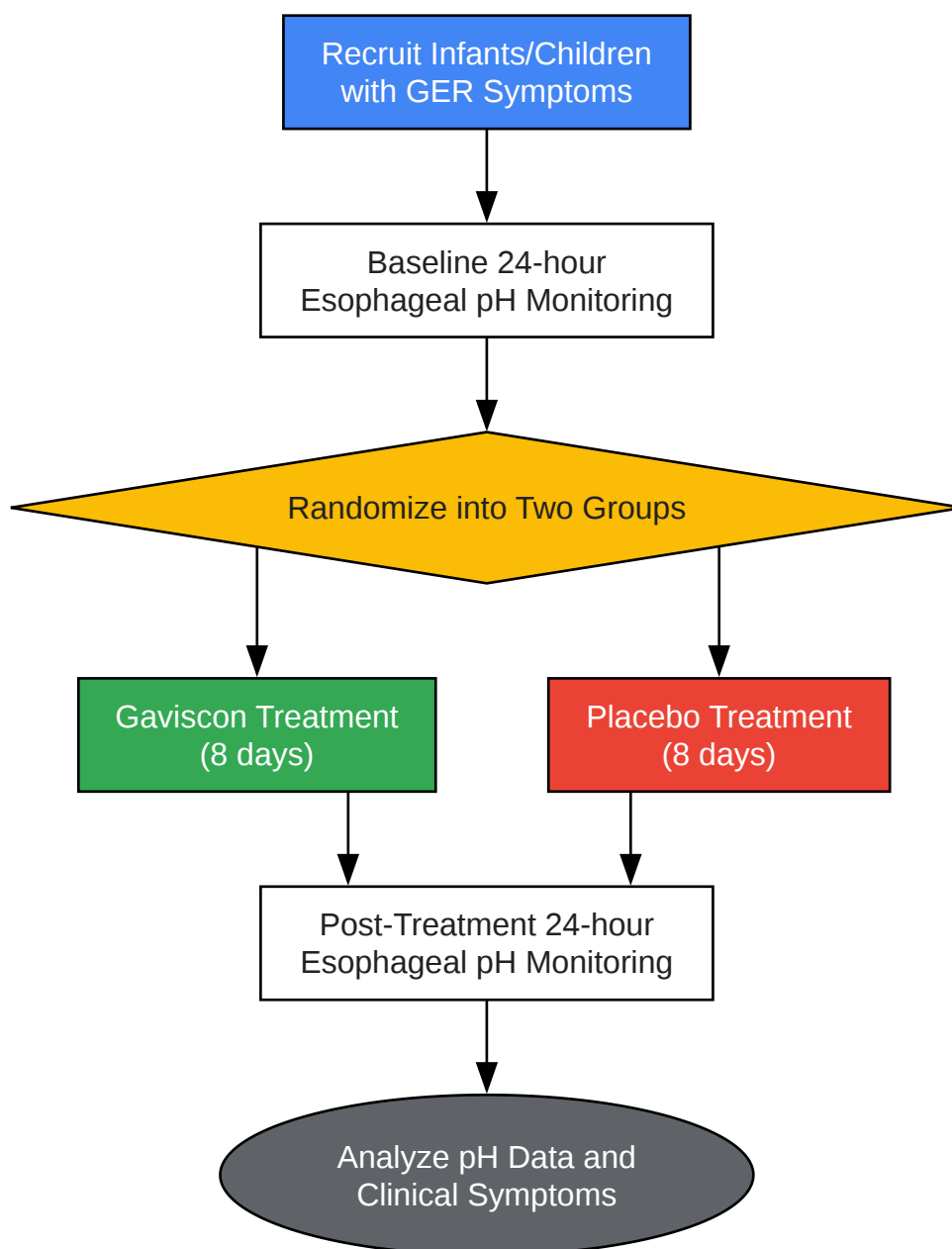
Gastroesophageal reflux (GER), the passage of gastric contents into the esophagus, is a common physiological process in infants. When this reflux leads to troublesome symptoms or complications, it is defined as gastroesophageal reflux disease (GERD). **Gaviscon**, an alginate-based formulation, is a therapeutic agent frequently considered in the management of GER in the pediatric population. Its primary mechanism of action involves the formation of a viscous gel or "raft" that floats on top of the stomach contents, physically impeding their reflux into the esophagus.^{[1][2][3][4][5]} This document provides detailed application notes and protocols for researchers and professionals in drug development studying the effects of **Gaviscon** in pediatric GER.

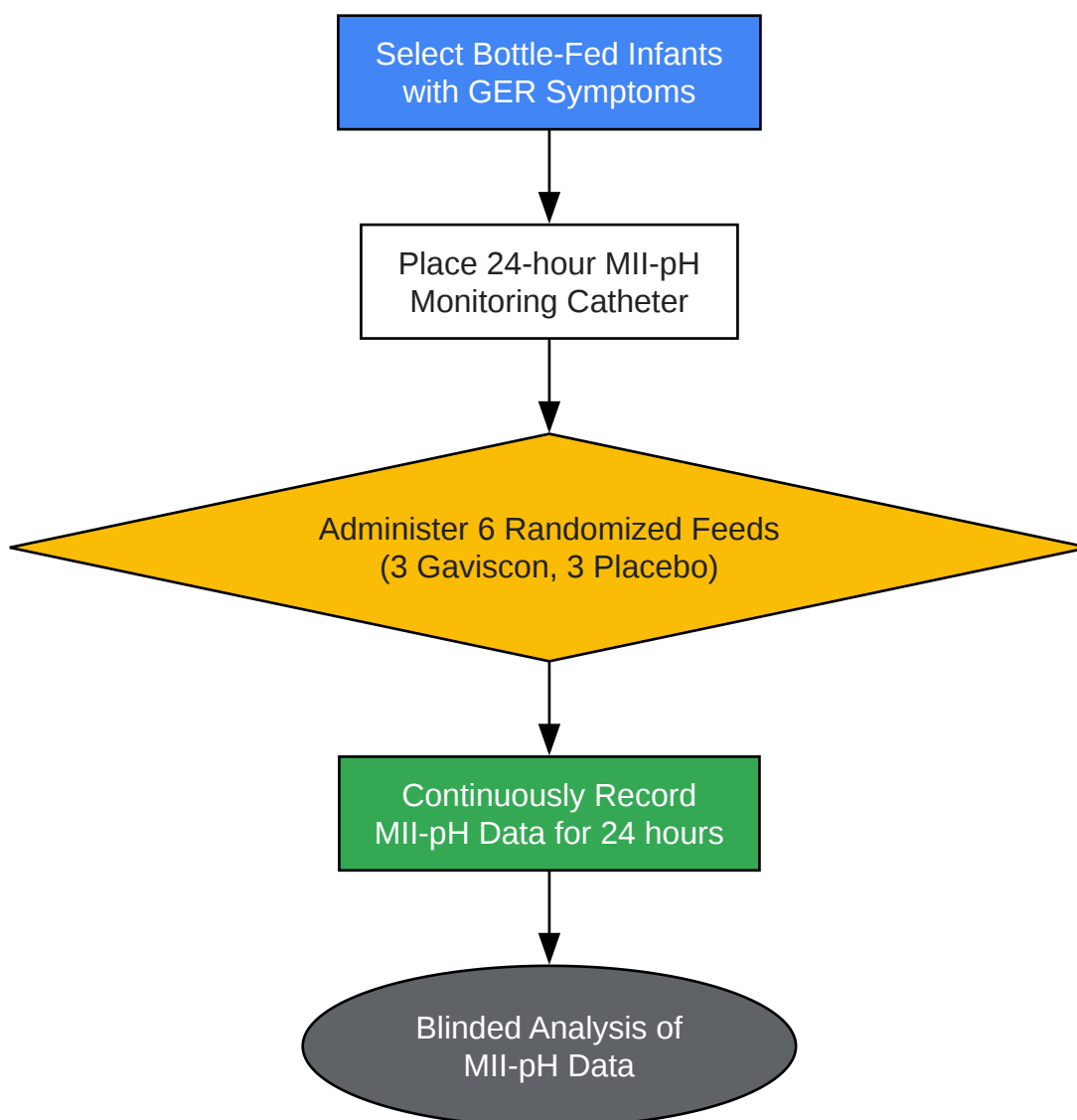
Mechanism of Action

Gaviscon's efficacy is primarily attributed to its main active ingredient, sodium alginate, which is derived from brown seaweed.^{[1][4]} Upon contact with gastric acid, the sodium alginate reacts to form a low-density, viscous alginic acid gel.^{[3][4]} This gel, often referred to as a "raft," floats on the surface of the gastric contents.^{[1][2][3][4]} The raft acts as a physical barrier, preventing the reflux of stomach acid and contents into the esophagus.^{[1][2][3]} In severe cases, the raft itself may be refluxed, providing a demulcent effect on the esophageal mucosa.^[3] Some

formulations of **Gaviscon** also contain antacids, such as calcium carbonate and sodium bicarbonate, which neutralize excess stomach acid, providing further symptomatic relief.^[3]







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- To cite this document: BenchChem. [Application of Gaviscon in Pediatric Gastroesophageal Reflux Studies: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233894#application-of-gaviscon-in-pediatric-gastroesophageal-reflux-studies]

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